

# Penicillin V susceptibility testing MIC determination

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Penicillin V

CAS No.: 87-08-1

Cat. No.: S571986

[Get Quote](#)

## Reference Methods for MIC Determination

The gold standard for Minimum Inhibitory Concentration (MIC) determination is the **broth microdilution method**, as standardized by organizations like EUCAST and the International Standards Organization (ISO) [1]. The core protocol involves testing serial dilutions of an antimicrobial agent against a standardized bacterial inoculum.

For fastidious organisms like *Streptococcus pneumoniae*, the methodology requires specific supplements to support growth, as outlined in the table below [2] [1].

Component / Parameter	Standard Recommendation
Broth Base	Mueller-Hinton broth [2]
Supplement (for fastidious organisms)	5% lysed horse blood (or sheep blood for agar) [2] [1]
Inoculum Preparation	Adjust bacterial suspension to 0.5 McFarland standard, then dilute to achieve final test concentration [2]
Final Inoculum	Approximately $5 \times 10^5$ CFU/mL [2]

Component / Parameter	Standard Recommendation
Incubation	35°C, in ambient air or 5% CO <sub>2</sub> (as required) for 20-24 hours [2]
MIC Reading	Lowest concentration that completely inhibits visible growth

## Interpretive Criteria and Susceptibility Testing

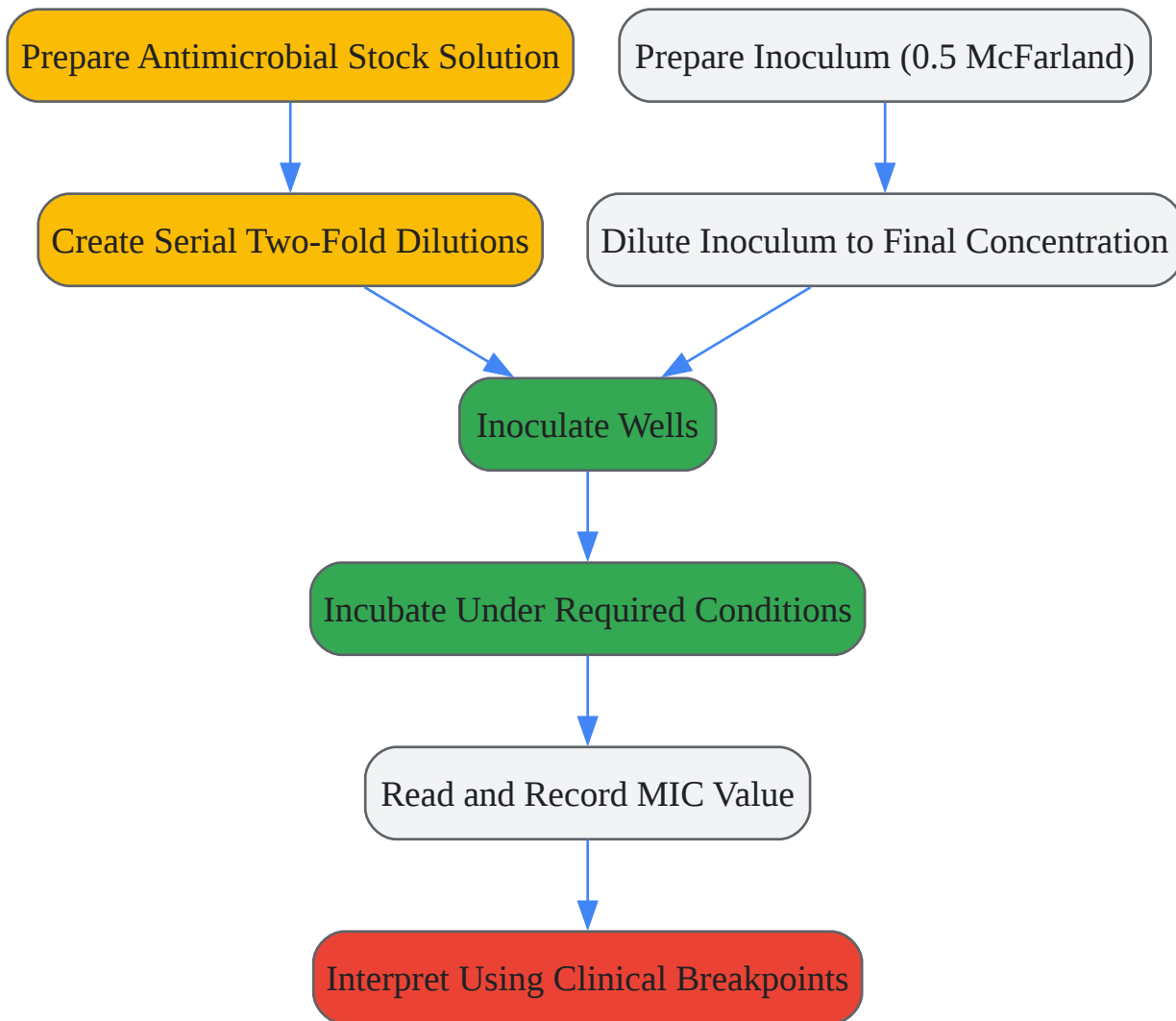
Once the MIC is determined, the result is interpreted using breakpoints set by standards organizations. The following table summarizes the MIC and disk diffusion criteria for relevant pathogens based on the **Penicillin V** package insert [3]. Note that **Penicillin V is not the recommended agent for meningitis or other severe infections** due to its pharmacokinetics [3] [4].

Pathogen   Method   S   I   R   MIC (mcg/mL)     :---   :---   :---   :---   :---   :---     <i>Staphylococcus</i> spp.   Disk Diffusion (mm)   ≥29     ≤28       MIC (mcg/mL)       ≤0.12     ≥0.25     <i>Streptococcus</i> spp. (beta-hemolytic)   Disk Diffusion (mm)   ≥24           MIC (mcg/mL)       ≤0.12         <i>Streptococcus pneumoniae</i> (non-meningitis)   MIC (mcg/mL)   ≤0.06   0.12 - 1   ≥2
--

For screening purposes, a **1-µg oxacillin disk** is a reliable method to detect penicillin resistance in *S. pneumoniae*. Isolates with zone diameters of **≤19 mm** require further investigation with a quantitative MIC method, as this can indicate intermediate or resistant phenotypes [2].

## Workflow for MIC Determination

The diagram below illustrates the key steps for performing a reference broth microdilution test.



[Click to download full resolution via product page](#)

## Research and Advanced Applications

- **Alternative Disk Methods:** One study found that using a combination of **methicillin (5 µg) and penicillin (6 µg) disks** can accurately predict penicillin MICs for *S. pneumoniae*, showing a high correlation with reference MIC methods [2].
- **Pharmacokinetic Boosting:** Recent research explores **co-administration with probenecid** to optimize **Penicillin V** dosing. Probenecid competitively inhibits renal tubular secretion of penicillin, significantly increasing serum concentrations and allowing a **fourfold increase in MIC coverage** for challenging pathogens [5].

## Critical Technical Considerations

- **Quality Control:** Essential for reliable results. Use standard reference strains like *S. pneumoniae* ATCC 49619. Ensure results fall within acceptable ranges [2] [3].
- **Organism-Specific Media:** Fastidious bacteria require supplemented media for reliable growth, which is critical for accurate MIC results [1].
- **Method-Specific Limitations:** Gradient diffusion methods require strict quality control. The disk diffusion method is not recommended for *Neisseria meningitidis* [6].

This guide integrates established standards with current research to provide a comprehensive foundation for **Penicillin V** susceptibility testing.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. MIC Determination [eucast.org]
2. Determination of Penicillin MICs for Streptococcus ... [pmc.ncbi.nlm.nih.gov]
3. Penicillin V: Package Insert / Prescribing Information [drugs.com]
4. Penicillin - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
5. Towards pharmacokinetic boosting of phenoxymethylpenicillin ... [pmc.ncbi.nlm.nih.gov]
6. Value of Etest penicillin V and penicillin G strips for ... [sciencedirect.com]

To cite this document: Smolecule. [Penicillin V susceptibility testing MIC determination]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b571986#penicillin-v-susceptibility-testing-mic-determination>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)